

An In-Depth Technical Guide to Cyclopentane-1,1-dicarboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclopentane-1,1-dicarboxylic acid

Cat. No.: B1361529

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Cyclopentane-1,1-dicarboxylic acid**, including its chemical identifiers, physical properties, synthesis protocols, and a review of its known biological context. This document is intended to serve as a valuable resource for professionals in research and drug development.

Core Identifiers and Properties

Cyclopentane-1,1-dicarboxylic acid is a dicarboxylic acid with the carboxyl groups attached to the same carbon atom of a cyclopentane ring.

Table 1: Chemical Identifiers for **Cyclopentane-1,1-dicarboxylic acid**

Identifier	Value
CAS Number	5802-65-3 [1]
Molecular Formula	C ₇ H ₁₀ O ₄
Molecular Weight	158.15 g/mol
InChIKey	YZFOG XKZTWZVFN-UHFFFAOYSA-N [2]
SMILES	OC(=O)C1(CCCC1)C(O)=O [2]

Table 2: Physicochemical Properties of **Cyclopentane-1,1-dicarboxylic acid**

Property	Value
Melting Point	187 °C[2]
Boiling Point	368.9 °C at 760 mmHg[1]
Density	1.416 g/cm³[1]
Flash Point	191.1 °C[1]
Refractive Index	1.542[1]
Appearance	White crystalline solid[1]
Solubility	Excellent solubility in organic solvents[1]

Synthesis and Experimental Protocols

The primary route for synthesizing **Cyclopentane-1,1-dicarboxylic acid** is through the malonic ester synthesis, followed by hydrolysis. This process involves the reaction of diethyl malonate with 1,4-dibromobutane in the presence of a base to form diethyl cyclopentane-1,1-dicarboxylate, which is then hydrolyzed to the target dicarboxylic acid.

Experimental Protocol: Synthesis of Diethyl Cyclopentane-1,1-dicarboxylate

This protocol is adapted from established malonic ester synthesis procedures.

Materials:

- Diethyl malonate
- 1,4-dibromobutane
- Sodium ethoxide
- Absolute ethanol

- Anhydrous ether
- Water
- Saturated sodium chloride solution
- Anhydrous sodium sulfate

Procedure:

- A solution of sodium ethoxide is prepared by dissolving sodium in absolute ethanol under anhydrous conditions.
- In a separate flask, equimolar amounts of diethyl malonate and 1,4-dibromobutane are mixed.
- The sodium ethoxide solution is slowly added to the diethyl malonate and 1,4-dibromobutane mixture while stirring vigorously. The reaction is exothermic and should be controlled to maintain a smooth reflux.^[3]
- After the addition is complete, the reaction mixture is refluxed for an additional 2-3 hours to ensure the completion of the cyclization.
- The ethanol is then removed by distillation.
- The residue is cooled, and water is added to dissolve the sodium bromide byproduct.
- The organic layer, containing the diethyl cyclopentane-1,1-dicarboxylate, is separated. The aqueous layer is extracted with ether to recover any dissolved product.
- The combined organic layers are washed with a saturated sodium chloride solution and dried over anhydrous sodium sulfate.
- The ether is removed by distillation, and the crude diethyl cyclopentane-1,1-dicarboxylate is purified by vacuum distillation.

Experimental Protocol: Hydrolysis of Diethyl Cyclopentane-1,1-dicarboxylate to Cyclopentane-1,1-dicarboxylic acid

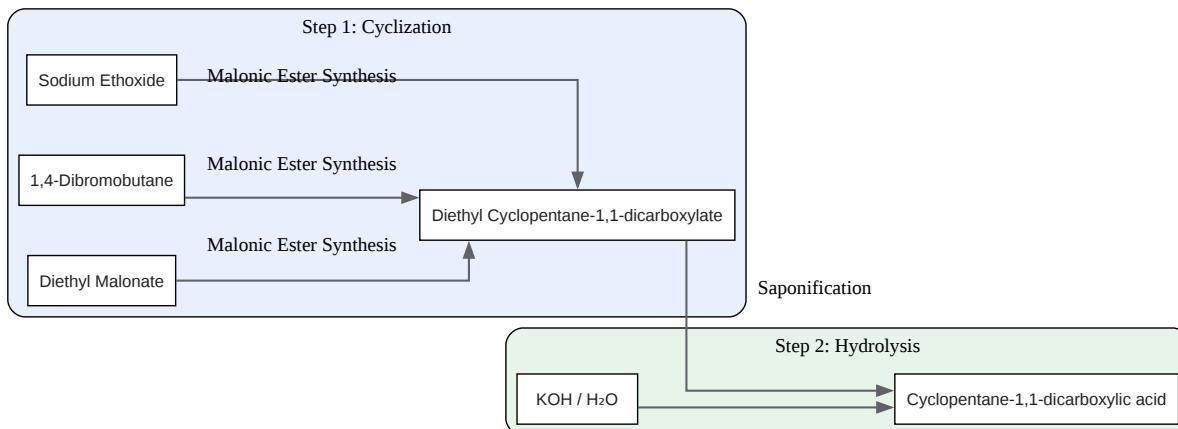
Materials:

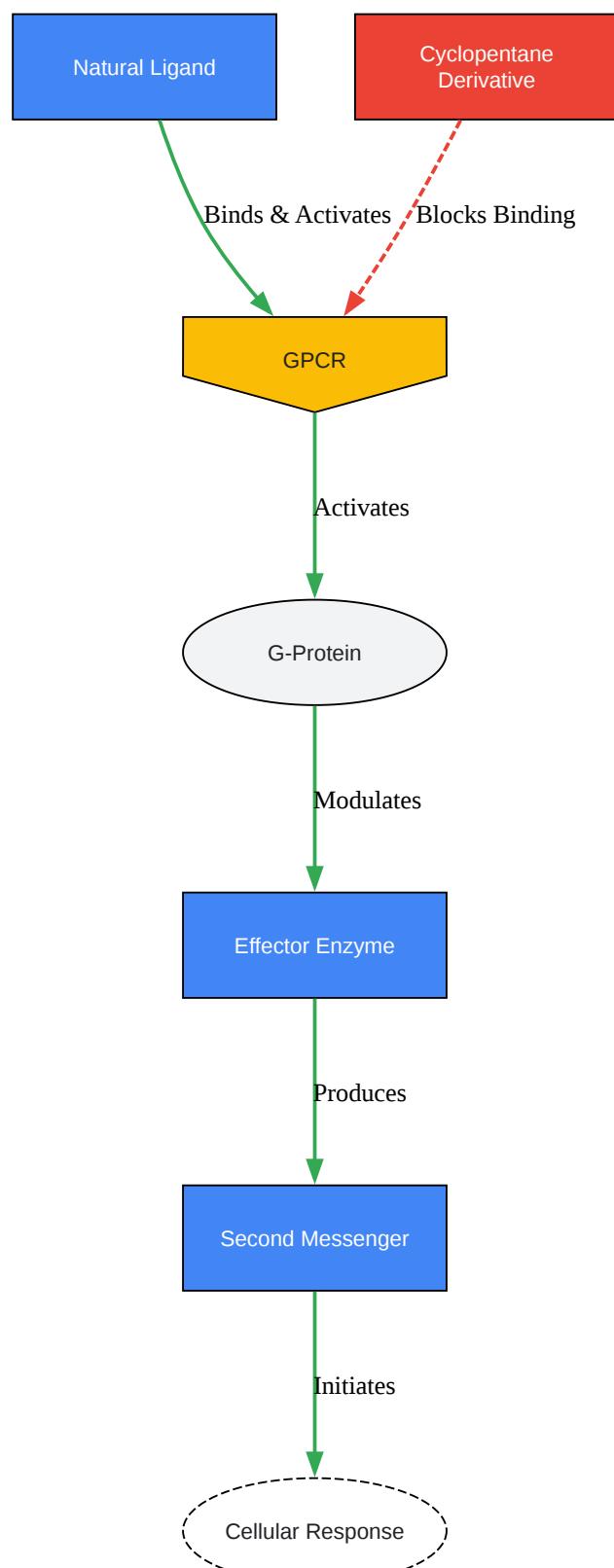
- Diethyl cyclopentane-1,1-dicarboxylate
- Potassium hydroxide (or Sodium hydroxide)
- Ethanol
- Water
- Concentrated hydrochloric acid

Procedure:

- The purified diethyl cyclopentane-1,1-dicarboxylate is refluxed with a solution of potassium hydroxide in ethanol for several hours to facilitate saponification.[\[4\]](#)
- After the hydrolysis is complete, the ethanol is removed by distillation.
- The remaining aqueous solution containing the potassium salt of the dicarboxylic acid is cooled.
- The solution is then acidified with concentrated hydrochloric acid until the **Cyclopentane-1,1-dicarboxylic acid** precipitates out of the solution.
- The precipitated solid is collected by filtration, washed with cold water to remove any inorganic salts, and then dried.
- Recrystallization from a suitable solvent, such as hot water or an ethanol/water mixture, can be performed for further purification.

Logical Relationship of Synthesis Steps





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Diethyl 1,1-cyclopentanedicarboxylate | C11H18O4 | CID 77830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. homework.study.com [homework.study.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Cyclopentane-1,1-dicarboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1361529#cyclopentane-1-1-dicarboxylic-acid-cas-number-and-identifiers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com